

Propyl Butyrate: A Technical Guide to its Biological Role

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Compound of Interest

Compound Name: *Propyl butyrate*

Cat. No.: *B092370*

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For: Researchers, Scientists, and Drug Development Professionals

Executive Summary

Propyl butyrate is a short-chain fatty acid ester recognized primarily for its application as a flavoring and fragrance agent due to its characteristic fruity aroma. While direct research into the specific biological roles of **propyl butyrate** is limited, its structural relationship with butyric acid suggests its primary physiological significance lies in its potential to act as a prodrug, delivering butyrate to the body. This technical guide synthesizes the available information on **propyl butyrate** and delves into the well-documented biological activities of its presumptive active metabolite, butyrate. The guide will cover the mechanisms of action, physiological effects, and potential therapeutic implications of butyrate, supported by quantitative data, experimental protocols, and pathway visualizations.

Introduction to Propyl Butyrate

Propyl butyrate, also known as propyl butanoate, is an ester formed from the condensation of propanol and butyric acid. It is found naturally in various fruits like apples and bananas and is produced by some microorganisms such as *Saccharomyces cerevisiae*. In biological systems, it is classified as a human and plant metabolite. The primary biological relevance of **propyl butyrate** is hypothesized to be its in vivo hydrolysis into butyric acid (butyrate) and propanol. This conversion is likely catalyzed by carboxylesterases present in the gastrointestinal tract and various tissues. Butyrate is a short-chain fatty acid (SCFA) with a wide array of well-established biological functions, acting as a critical signaling molecule in cellular processes.

Physicochemical and Toxicological Data

A summary of the key quantitative data for **propyl butyrate** is presented below.

Property	Value	Reference(s)
Molecular Formula	C ₇ H ₁₄ O ₂	
Molecular Weight	130.18 g/mol	
Boiling Point	142-143 °C	
Melting Point	-95 °C	
Water Solubility	1.62 mg/mL at 17 °C	
Toxicological Data		
Oral LD ₅₀ (Rat)	15,000 mg/kg	
Oral LD ₅₀ (Rabbit)	5,729 mg/kg	

Biological Role of Butyrate (as the Active Metabolite of Propyl Butyrate)

The biological effects of **propyl butyrate** are predominantly attributed to the actions of butyrate following hydrolysis. Butyrate exerts its influence through two primary mechanisms: inhibition of histone deacetylases (HDACs) and activation of G-protein coupled receptors (GPCRs).

Mechanism of Action: Histone Deacetylase (HDAC) Inhibition

Butyrate is a potent inhibitor of class I and IIa histone deacetylases. HDACs are enzymes that remove acetyl groups from lysine residues on histone proteins, leading to a more condensed chromatin structure and transcriptional repression. By inhibiting HDACs, butyrate promotes histone hyperacetylation, which relaxes chromatin structure and facilitates the transcription of various genes involved in cell cycle regulation, differentiation, and apoptosis. This epigenetic modification is central to many of butyrate's anti-cancer and anti-inflammatory properties.

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